

# safety and handling of (3,3-Difluoro-1-methylcyclobutyl)methanol

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## Compound of Interest

Compound Name: (3,3-Difluoro-1-methylcyclobutyl)methanol

Cat. No.: B1397119

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An In-Depth Technical Guide to the Safe Handling and Application of **(3,3-Difluoro-1-methylcyclobutyl)methanol**

## Introduction: A Valuable Moiety in Modern Chemistry

**(3,3-Difluoro-1-methylcyclobutyl)methanol**, identified by CAS Number 1408076-35-6, is a fluorinated alcohol that has emerged as a significant building block in the fields of medicinal chemistry and drug discovery.<sup>[1][2][3][4]</sup> Its structure features a gem-difluorinated cyclobutane ring, a motif of increasing interest to researchers. The introduction of fluorine atoms into organic molecules can profoundly alter their physicochemical properties, often leading to enhanced metabolic stability, increased binding affinity, and improved membrane permeability. The gem-difluoro group, in particular, can act as a non-hydrolyzable bioisostere for a carbonyl group, providing a powerful tool for rational drug design.

This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of the critical safety protocols, handling procedures, and risk mitigation strategies necessary for the responsible use of this compound in a laboratory setting. By synthesizing technical data with practical, field-proven insights, we aim to equip scientific professionals with the knowledge to handle this valuable reagent with confidence and precision.

## Section 1: Hazard Identification and Physicochemical Properties

A foundational principle of laboratory safety is a thorough understanding of a chemical's intrinsic properties and associated hazards. The following sections detail the identity and classification of **(3,3-Difluoro-1-methylcyclobutyl)methanol**.

### Physicochemical Data Summary

The fundamental properties of this compound are summarized below for quick reference.

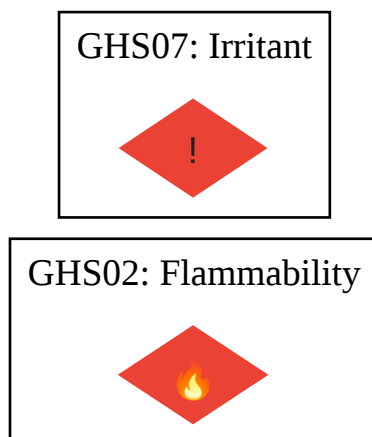
Property	Value	Source(s)
CAS Number	1408076-35-6	[1][2][3]
Molecular Formula	C6H10F2O	[1][3][5]
Molecular Weight	136.14 g/mol	[1][3][5]
Appearance	Light purple or colorless liquid	[3][6]
Purity	≥97% (Typical)	[3]
IUPAC Name	(3,3-difluoro-1-methylcyclobutyl)methanol	[3]

### GHS Hazard Classification

The Globally Harmonized System (GHS) provides a standardized framework for communicating chemical hazards.[7][8][9][10] **(3,3-Difluoro-1-methylcyclobutyl)methanol** is classified with the following hazards:

- Signal Word: Danger[2][11]
- Hazard Statements:
  - H225: Highly flammable liquid and vapor.[2]
  - H315: Causes skin irritation.[2]

- H319: Causes serious eye irritation.[2]
- GHS Pictograms: The assigned GHS pictograms visually convey the primary hazards associated with the compound.[10][12]



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Caption: GHS Pictograms for Flammability and Irritation.

## NFPA 704 Hazard Diamond (Estimated)

The NFPA 704 diamond offers a rapid, at-a-glance assessment for emergency responders.[13][14][15][16] While a specific diamond for this compound is not published, an estimation based on GHS data is provided below. This causality-driven assessment is based on H225 (Highly Flammable) corresponding to a Flammability rating of 3, and H315/H319 (Skin/Eye Irritant) corresponding to a Health rating of 2. The compound is stable under normal conditions, warranting an Instability rating of 0.

- Blue (Health): 2
- Red (Flammability): 3
- Yellow (Instability): 0
- White (Special Hazards): None

## Section 2: A Proactive Approach to Risk Mitigation

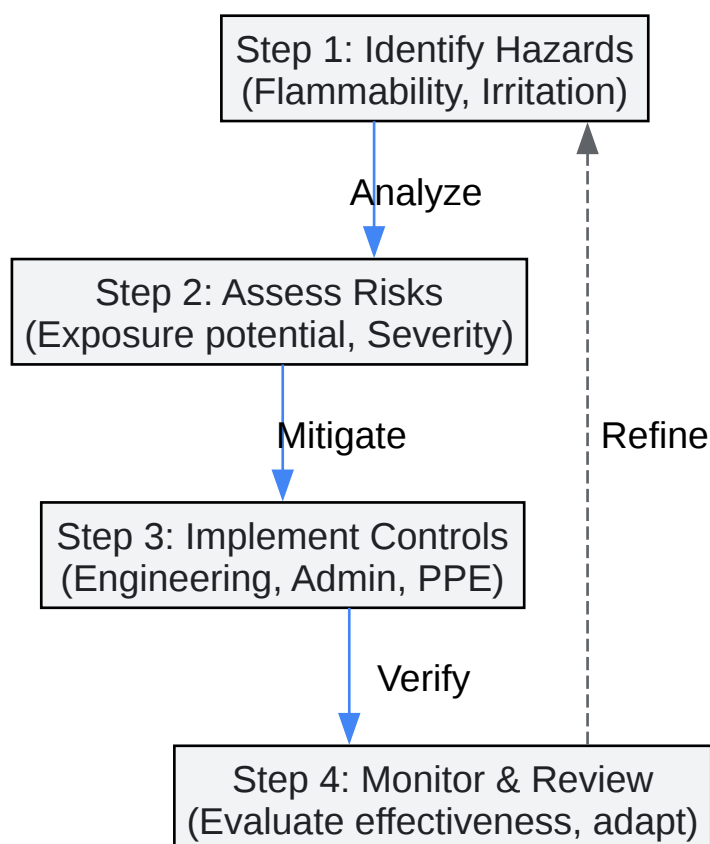
Effective safety management transcends mere compliance; it requires a proactive risk assessment process to identify potential failure points and implement robust controls.

### Primary Hazard Analysis

- **Flammability:** The primary risk is its high flammability (H225).<sup>[2]</sup> Its vapors are heavier than air and can travel to a distant ignition source, causing a flashback.<sup>[6]</sup> The causality is clear: improper handling, such as dispensing near an open flame, a hot plate, or non-intrinsically safe equipment, can lead to fire or explosion.<sup>[17][18]</sup>
- **Health Hazards:** As a skin and serious eye irritant (H315, H319), direct contact can cause inflammation, redness, and pain.<sup>[2]</sup> The causality links direct exposure from splashes or contaminated gloves to potential chemical burns or eye damage. Prolonged or repeated exposure should be avoided.

### Risk Assessment Workflow

A self-validating safety protocol is built on a continuous cycle of assessment and refinement. The following workflow illustrates this principle, ensuring that controls are appropriate and effective.



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Caption: A cyclical workflow for proactive laboratory risk assessment.

## Hierarchy of Controls

- Engineering Controls: The most effective line of defense. Always handle **(3,3-Difluoro-1-methylcyclobutyl)methanol** inside a certified chemical fume hood to contain vapors and protect the user from inhalation and splashes.[19] Ensure the work area is equipped with an accessible safety shower and eyewash station.
- Administrative Controls: Develop and strictly follow Standard Operating Procedures (SOPs) for all tasks involving this chemical. Never work alone.[19] Ensure all personnel are trained on the specific hazards and emergency procedures.
- Personal Protective Equipment (PPE): This is the last line of defense and must be used in conjunction with the controls above.

## Section 3: Protocols for Safe Handling and Storage

Adherence to meticulous handling and storage protocols is non-negotiable for ensuring safety and maintaining the integrity of the reagent.

### Personal Protective Equipment (PPE) Specification

The selection of PPE must be deliberate and based on the specific hazards of the chemical.

Protection Type	Specification	Rationale and Causality
Eye Protection	Chemical splash goggles and a full-face shield.	Goggles provide a seal against splashes to prevent serious eye irritation (H319). A face shield is required for splash protection during transfers of larger volumes (>100 mL).[20]
Hand Protection	Nitrile gloves (minimum 4 mil) for incidental contact. Change immediately if contaminated.	Nitrile provides adequate protection against splashes of this alcohol. Immediate removal upon contamination is critical to prevent skin irritation (H315).[19][20] For prolonged contact, heavier gloves (e.g., neoprene) should be considered.[21]
Body Protection	Flame-resistant laboratory coat, long pants, and closed-toe shoes.	A flame-resistant coat is essential due to the high flammability (H225). Fully enclosed shoes and long pants protect the skin from potential spills.[18][20]

### Step-by-Step Handling Protocol

- Preparation: Before starting, review this guide and the Safety Data Sheet (SDS). Ensure the fume hood is operational and the sash is at the appropriate height. Clear the workspace of

all unnecessary items, especially ignition sources.[22]

- Aliquotting and Transfer: For transfers between metal containers, ensure they are properly grounded and bonded to prevent static discharge, a known ignition source for flammable liquids.[17][18] Use non-sparking tools made of materials like brass or bronze.
- Reaction Setup: All reactions should be conducted within the fume hood. Set up apparatus in a secondary container (e.g., a plastic or metal tray) to contain any potential spills.
- Heating: If heating is required, use a heating mantle, oil bath, or hot plate with spark-free controls. Never use an open flame.
- Post-Procedure: Upon completion, tightly cap the reagent bottle. Decontaminate the work area by wiping it down.[19]
- Waste Disposal: Dispose of contaminated materials (gloves, bench paper, etc.) and unused chemical waste in a clearly labeled, sealed hazardous waste container designated for flammable organic liquids. Follow all institutional and local regulations for hazardous waste disposal.[17]

## Storage Requirements

Proper storage is critical to prevent degradation and ensure safety.

- Temperature: Store in a refrigerator at 2-8°C.[2][3][11] This minimizes vapor pressure, reducing the concentration of flammable vapors in the container's headspace.
- Atmosphere: Keep the container tightly sealed and store in a dry environment.[2][11]
- Location: Store in a designated flammable liquids cabinet or refrigerator approved for flammable material storage. Do not store with incompatible materials such as strong oxidizing agents.

## Section 4: Emergency Procedures

In the event of an exposure or spill, a rapid and informed response is crucial.

Scenario	Immediate Action Protocol
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists. <a href="#">[19]</a>
Eye Contact	Immediately flush eyes with an eyewash station for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. <a href="#">[19]</a> <a href="#">[20]</a>
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Small Spill (<100 mL)	In a fume hood, absorb the spill with a non-combustible absorbent material (e.g., vermiculite, sand). Place the absorbed material in a sealed container for hazardous waste disposal. Clean the area with a suitable solvent.
Large Spill (>100 mL)	Evacuate the immediate area. Alert colleagues and contact your institution's Environmental Health & Safety (EHS) department. Prevent the spill from entering drains. <a href="#">[22]</a>
Fire	For small fires, use a Class B fire extinguisher (dry chemical, CO <sub>2</sub> , or alcohol-resistant foam). For larger fires, evacuate the area and activate the fire alarm. <a href="#">[17]</a>

## Section 5: Application in Chemical Synthesis

**(3,3-Difluoro-1-methylcyclobutyl)methanol** serves as a versatile intermediate. The primary alcohol functional group is a synthetic handle that allows for a wide range of chemical transformations, enabling its incorporation into larger, more complex target molecules.[\[23\]](#)[\[24\]](#) This makes it a key component in the synthesis of novel pharmaceutical candidates.



(3,3-Difluoro-1-methylcyclobutyl)methanol  
(R-CH<sub>2</sub>OH)



Synthetic Transformation

(e.g., Esterification, Williamson Ether Synthesis, Oxidation)

Target Molecule  
(e.g., Ester, Ether, Halide)

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Caption: Role as a versatile synthetic building block.

Common transformations include:

- Oxidation to the corresponding aldehyde or carboxylic acid.
- Esterification with carboxylic acids or acyl chlorides.
- Williamson Ether Synthesis to form ethers.
- Conversion to the corresponding halide for subsequent nucleophilic substitution reactions.

These reactions allow medicinal chemists to systematically explore the structure-activity relationship (SAR) of a lead compound by modifying the linker attached to the difluorocyclobutyl moiety.

## Conclusion

**(3,3-Difluoro-1-methylcyclobutyl)methanol** is a powerful tool in the arsenal of the modern synthetic and medicinal chemist. Its utility, however, is matched by its hazards, primarily its flammability and irritant properties. By embracing a safety-first mindset grounded in the principles of risk assessment, proper engineering controls, and meticulous handling protocols, researchers can confidently and safely leverage this compound to advance their scientific objectives. This guide serves as a technical framework to ensure that innovation and safety proceed hand in hand.

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